

Application Note: Confirming Sifuvirtide Fusion Inhibition using GST Pull-Down Assay

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Compound of Interest

Compound Name: Sifuvirtide

Cat. No.: B10832413

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Introduction

Sifuvirtide is a potent anti-HIV peptide drug that functions as a fusion inhibitor.[1][2] It targets the viral envelope glycoprotein gp41, a critical component in the fusion of the HIV-1 virus with host cells.[3][4] The mechanism of action involves the disruption of the six-helix bundle (6-HB) formation, a crucial step in the viral fusion process.[2][5] **Sifuvirtide** achieves this by binding to the N-terminal heptad repeat (NHR) of gp41, preventing its interaction with the C-terminal heptad repeat (CHR).[3][4] This application note provides a detailed protocol for utilizing a Glutathione S-Transferase (GST) pull-down assay to confirm the inhibitory effect of **Sifuvirtide** on the gp41 NHR-CHR interaction.

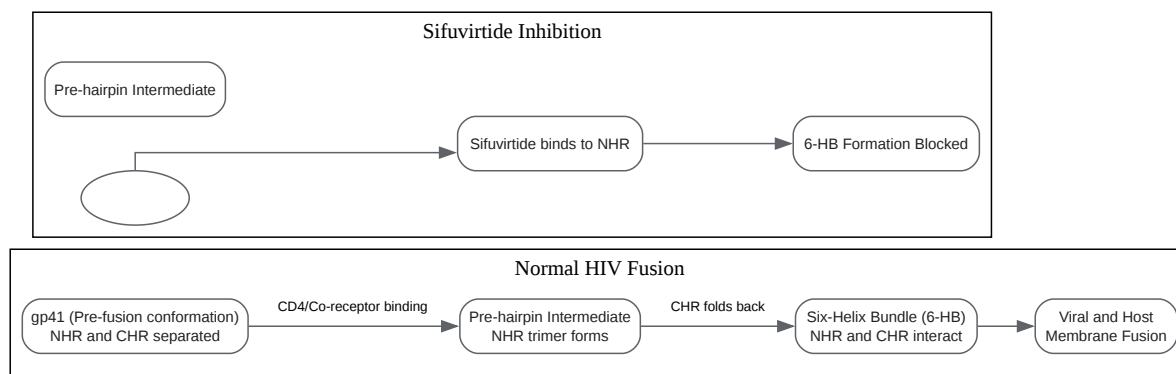
The GST pull-down assay is a powerful in vitro technique used to study protein-protein and protein-peptide interactions.[5][6] This method utilizes a "bait" protein fused with GST, which is immobilized on glutathione-coated beads.[7] A "prey" protein or peptide is then incubated with the immobilized bait. If an interaction occurs, the prey can be "pulled down" with the bait and detected.[7] In this context, a GST-fused gp41 CHR domain will serve as the bait to capture the gp41 NHR domain (prey). The assay will demonstrate that **Sifuvirtide** effectively competes with the NHR domain for binding to the CHR domain, thus inhibiting the formation of the NHR-CHR complex.

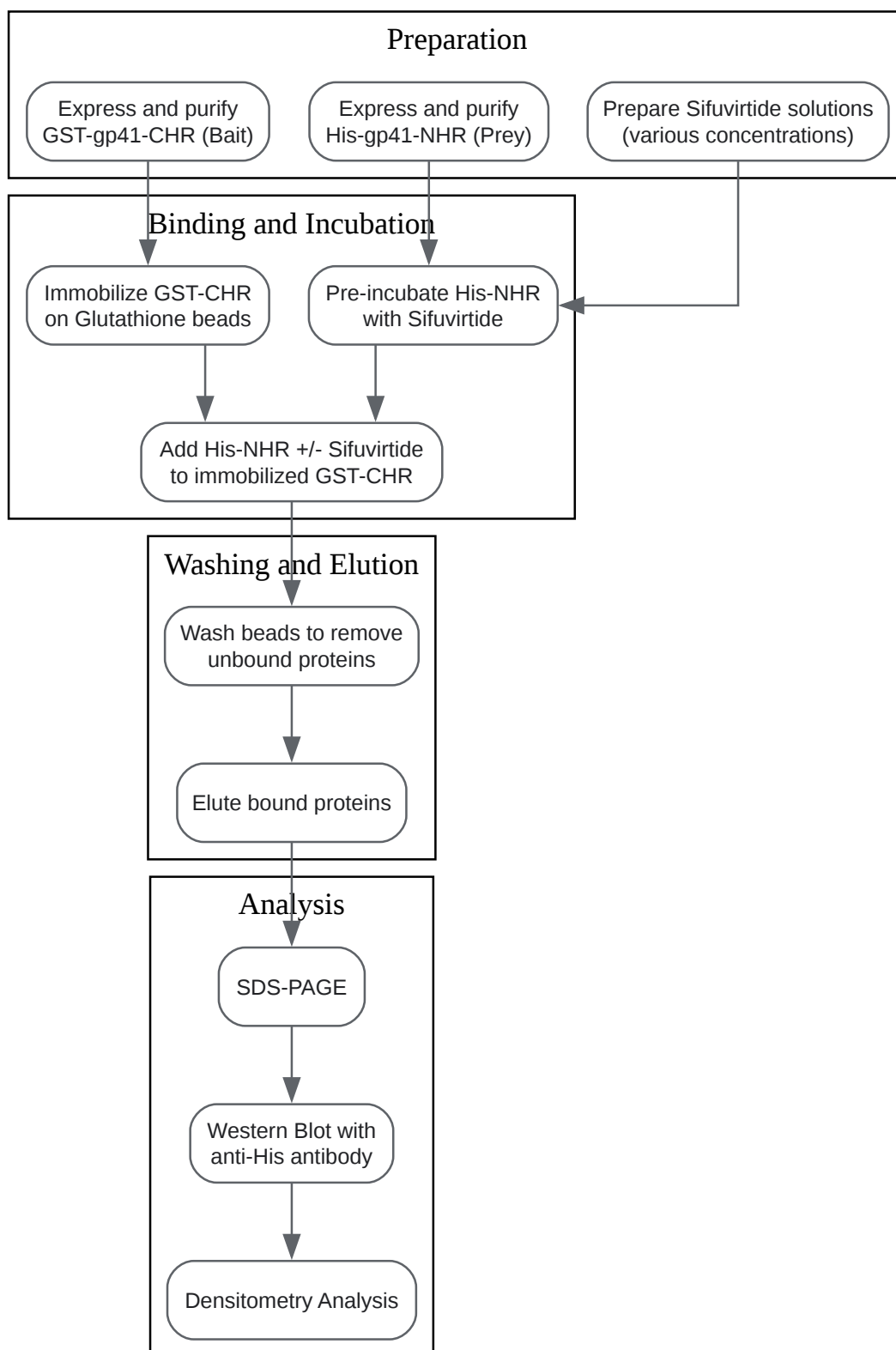
Principle of the Assay

This GST pull-down assay is designed to qualitatively and semi-quantitatively assess the inhibitory activity of **Sifuvirtide**. A recombinant GST-tagged CHR domain of HIV-1 gp41 is immobilized on glutathione-agarose beads. The NHR domain of gp41, tagged with a different epitope (e.g., His-tag) for detection, is used as the prey. When the NHR domain is incubated with the immobilized GST-CHR, a complex is formed and pulled down. In the presence of **Sifuvirtide**, the peptide will bind to the NHR domain, preventing its interaction with the GST-CHR bait. This results in a dose-dependent decrease in the amount of NHR pulled down, which can be visualized and quantified by Western blotting.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the molecular mechanism of HIV-1 fusion inhibition by **Sifuvirtide** and the experimental workflow of the GST pull-down assay.





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